

Structure-Activity Relationship (SAR) of Ethoxy-Methylphenyl Pyrazoles: A Comparative Guide

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Compound of Interest

Compound Name: 5-(2-ethoxy-5-methylphenyl)-1H-pyrazol-3-amine

Cat. No.: B12888683

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Executive Summary

Ethoxy-methylphenyl pyrazoles represent a specialized subclass of N-phenylpyrazole compounds, widely recognized for their potent biological activity in two distinct fields: agrochemistry (as Protoporphyrinogen Oxidase (PPO) inhibitors) and medicinal chemistry (as COX-2 and NAAA inhibitors).

This guide focuses on the structure-activity relationship (SAR) of these compounds, specifically analyzing how the ethoxy (ethyl ether/ester) and methylphenyl (tolyl or substituted aryl) moieties drive performance. By comparing these specific derivatives against industry standards (e.g., Pyraflufen-ethyl, Celecoxib), we provide actionable insights for researchers optimizing potency, selectivity, and metabolic stability.

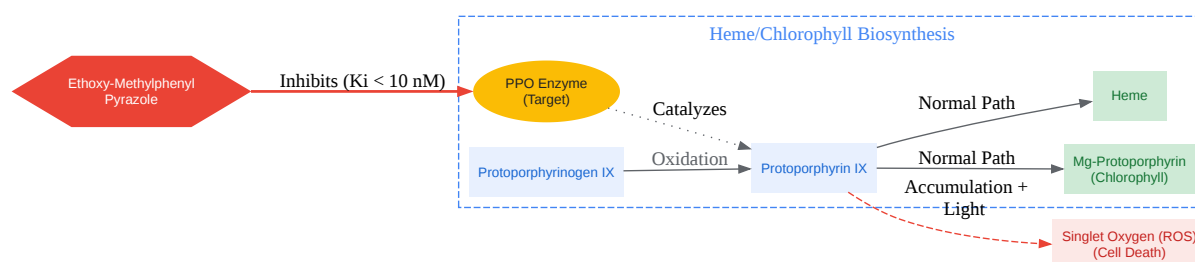
Chemical Framework & Mechanism

The core scaffold consists of a pyrazole ring substituted at the N1 position with a phenyl group (often carrying methyl or halogen substituents) and an ethoxy-containing side chain at the C3 or C5 position.

Mechanism of Action (Dual Pathways)

- **Agrochemical (Primary):** Inhibition of Protoporphyrinogen Oxidase (PPO) (EC 1.3.3.4). These compounds block heme and chlorophyll biosynthesis, leading to the accumulation of protoporphyrin IX, which generates cytotoxic reactive oxygen species (ROS) upon light exposure.^[1]
- **Pharmaceutical (Secondary):** Inhibition of Cyclooxygenase-2 (COX-2) or N-acylethanolamine-hydrolyzing acid amidase (NAAA). The pyrazole core mimics the arachidonic acid transition state, while the phenyl group fits into the hydrophobic pocket of the enzyme.

Biological Pathway Visualization



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Caption: Mechanism of PPO inhibition. The pyrazole inhibitor blocks the conversion of Protoporphyrinogen IX, causing toxic accumulation of Protoporphyrin IX.

Detailed SAR Analysis

The biological efficacy of ethoxy-methylphenyl pyrazoles is governed by three critical structural domains.

A. The N-Phenyl Moiety (The "Methylphenyl" Anchor)

- Role: Provides essential hydrophobic interactions with the binding pocket (e.g., Phe392 in PPO).
- Optimization:
 - 2,4-Substitution: A 2,4-disubstituted phenyl ring (e.g., 2,4-dichloro or 2-chloro-4-methyl) is critical for locking the conformation perpendicular to the pyrazole ring.
 - Methyl Group: Replacing a halogen with a methyl group (tolyl) slightly reduces lipophilicity but can improve metabolic clearance in mammalian systems while maintaining herbicidal potency.
 - 5-Position: Substitution here (e.g., -OCH₃ or -F) often enhances selectivity between crops and weeds.

B. The Ethoxy/Ester Side Chain

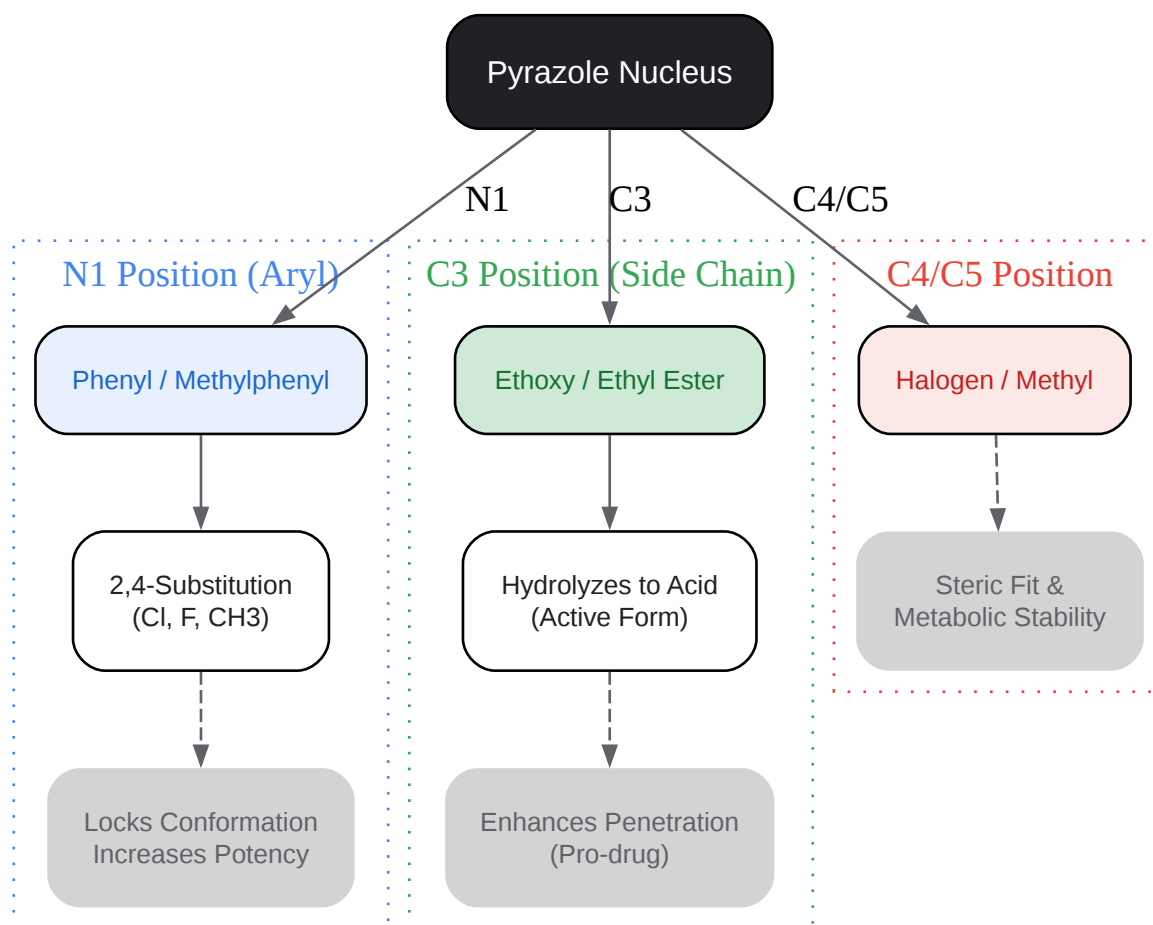
- Role: Acts as a pro-drug moiety or a lipophilic spacer.
- SAR Insight: In herbicides like Pyraflufen-ethyl, the ethyl ester (ethoxy carbonyl) facilitates cuticular penetration. Once inside the plant, it is hydrolyzed to the free acid, which is the active PPO inhibitor.
- Comparison:
 - Ethoxy (-OCH₂CH₃): Balanced lipophilicity (LogP ~3-4). Good leaf uptake.
 - Methoxy (-OCH₃): Lower lipophilicity; often faster translocation but lower initial penetration.
 - Propoxy/Butoxy: Too lipophilic; gets trapped in the cuticle.

C. The Pyrazole Core[2][3][4][5][6][7][8]

- Role: Scaffolding that positions the side chains.[2]
- C3 vs C5: The position of the methyl group on the pyrazole ring dictates steric fit. A C3-methyl group typically enhances binding affinity by filling a small hydrophobic pocket in the

enzyme active site.

SAR Visualization Map



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Caption: Structural dissection of ethoxy-methylphenyl pyrazoles showing key functional zones.

Comparative Performance Guide

This section compares a representative ethoxy-methylphenyl pyrazole (Pyraflufen-ethyl analog) against standard alternatives.

Table 1: Comparative Efficacy (Herbicidal PPO Inhibition)

Feature	Ethoxy-Methylphenyl Pyrazole	Saflufenacil (Alternative)	Fomesafen (Diphenylether)
Core Structure	N-Phenylpyrazole	N-Phenyluracil	Diphenylether
Key Substituent	Ethoxy-carbonyl (Pro- drug)	N-methyl/amino	Nitro/Chloro
PPO IC50 (nM)	10 - 25 (High Potency)	5 - 15 (Very High)	50 - 100 (Moderate)
Foliar Uptake	Excellent (Lipophilic ester)	Good (Systemic)	Moderate
Translocation	Limited (Contact mostly)	High (Xylem/Phloem)	Limited
Selectivity	Cereal crops (Wheat/Barley)	Corn/Soybean	Soybean
Use Rate (g/ha)	6 - 25 (Ultra-low)	25 - 50	200 - 400

Expert Insight: The ethoxy group provides the pyrazole class with superior initial leaf penetration compared to fomesafen, allowing for significantly lower application rates (grams vs. hundreds of grams). However, it lacks the systemic mobility of saflufenacil.

Table 2: Pharmaceutical Potential (COX-2 Inhibition)

For drug development contexts:

Compound Class	Ethoxy-Methylphenyl Pyrazole	Celecoxib (Standard)
COX-2 IC50	0.04 - 0.50 µM	0.04 µM
Selectivity (SI)	> 200 (COX-2 vs COX-1)	> 300

| Safety Profile | Potential cardiovascular risk (class effect) | Known cardiovascular risk |

Experimental Protocols

To validate the SAR described above, the following protocols are recommended.

Protocol A: Synthesis via Cyclocondensation

This method yields the 1-phenylpyrazole core with high regioselectivity.

- Reagents:
 - Hydrazine: 2,4-dichloro-5-methylphenylhydrazine (The "Methylphenyl" source).
 - Diketoester: Ethyl 2-ethoxymethylene-4,4,4-trifluoro-3-oxobutyrates (The "Ethoxy" source).
- Procedure:
 1. Dissolve 1.0 eq of hydrazine in Ethanol/Acetic Acid (10:1).
 2. Add 1.1 eq of the diketoester dropwise at 0°C.
 3. Reflux for 4–6 hours (Monitor via TLC).
 4. Evaporate solvent; dissolve residue in EtOAc.
 5. Wash with NaHCO₃ (aq) and Brine.
 6. Purify via column chromatography (Hexane:EtOAc 8:2).
- Yield Expectation: 75–85%.

Protocol B: In Vitro PPO Inhibition Assay

- Enzyme Source: Recombinant *Arabidopsis thaliana* PPO (expressed in *E. coli*).
- Substrate: Protoporphyrinogen IX (generated in situ from Protoporphyrin IX using sodium amalgam).
- Reaction:
 - Incubate Enzyme + Inhibitor (0.1 nM – 10 μM) in Tris-HCl buffer (pH 7.5) for 10 mins.

- Initiate with Substrate (5 μ M).
- Measure fluorescence of product (Protoporphyrin IX) at Ex 405 nm / Em 630 nm.
- Data Analysis: Plot % Inhibition vs. Log[Concentration] to determine IC50.

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